

Essential Safety and Handling Guide for Diisononyl Phthalate (DINP)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Einecs 288-357-0*

Cat. No.: *B15178542*

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Disclaimer: The provided Einecs number 288-357-0 is not directly associated with a single, commonly used laboratory chemical in the search results. One source indicates it may refer to "succinic acid, compound with 2-(methylamino)ethanol (1:1)"[1]. However, based on the context of providing comprehensive safety information for laboratory and drug development professionals, it is highly probable that the intended substance is Diisononyl phthalate (DINP), a widely used plasticizer with the CAS number 28553-12-0 and EC number 249-079-5[2][3][4][5]. This guide pertains to the safe handling of Diisononyl phthalate (DINP).

This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and disposal procedures for laboratory personnel, researchers, and scientists engaged in the handling of Diisononyl phthalate (DINP).

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to minimize exposure and ensure personal safety when handling DINP. The following table summarizes the recommended PPE.

Protection Type	Specification	Standard
Hand Protection	Nitrile rubber gloves. Regularly inspect gloves for any signs of degradation or puncture. Dispose of contaminated gloves after use.[6]	BS EN ISO 374[6]
Eye and Face Protection	Tight-fitting safety goggles or a face shield should be worn to prevent splashes.[6][7]	BS EN ISO 16321-1:2022/A1:2025[6]
Skin Protection	Cotton protective clothing that covers the entire foot. For higher exposure risk, chemical-resistant clothing and boots are recommended.[6]	BS EN ISO 20345:2022+A1:2024[6]
Respiratory Protection	In case of insufficient ventilation or potential for aerosol generation, a suitable respiratory mask with an A2-P2 filter is necessary.[6][7]	BS EN 136, BS EN 14387[6]

Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is paramount to maintaining a safe laboratory environment.

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[8]
- Avoid direct contact with skin, eyes, and clothing.[6][8]
- Do not eat, drink, or smoke in the designated work area.[6]
- Wash hands thoroughly after handling the substance.[9]

- Use good personal hygiene practices.[6]

Storage:

- Store in a cool, dry, and well-ventilated place.[6][8]
- Keep containers tightly closed.[6][10]
- Store away from oxidizing substances.[6]
- Protect from light.[6]

Toxicity Data

The following table summarizes key toxicity data for DINP.

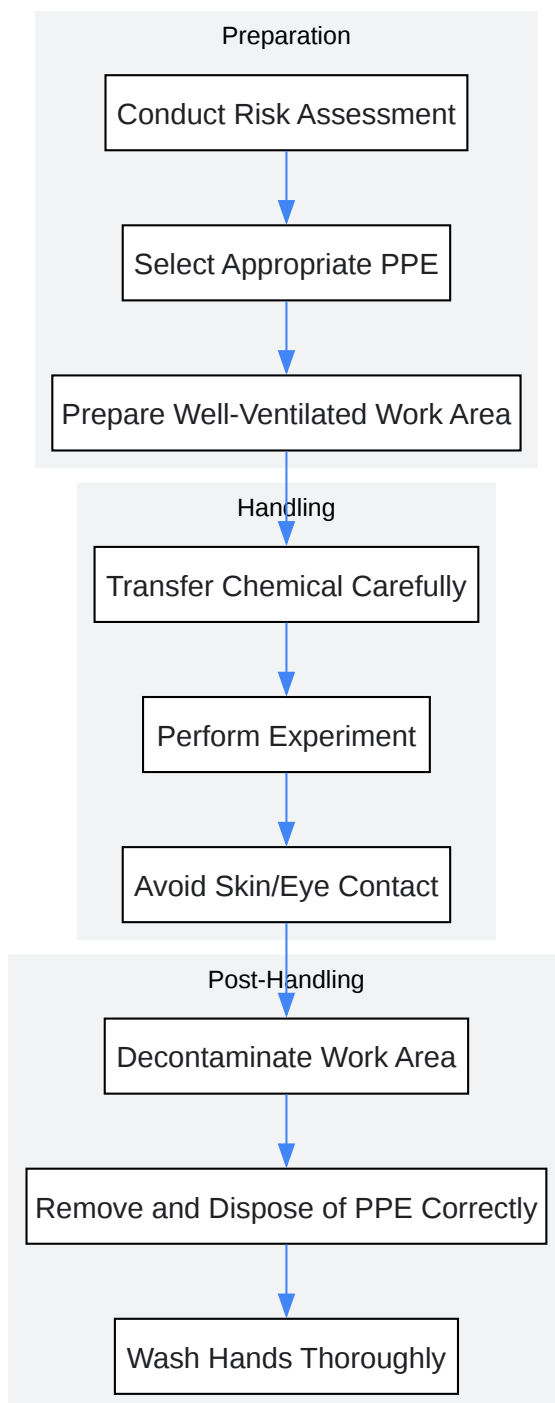
Toxicity Metric	Value	Species
Oral LD50	>10,000 mg/kg	Rat[10]
Dermal LD50	>3,160 mg/kg	Rabbit[7]
Inhalation LC50	>4.4 mg/L (4h)	Rat[7]
New Zealand Workplace Exposure Standard (TWA)	5 mg/m ³	N/A[7]

LD50: Lethal Dose, 50%; LC50: Lethal Concentration, 50%; TWA: Time-Weighted Average

Operational Plans

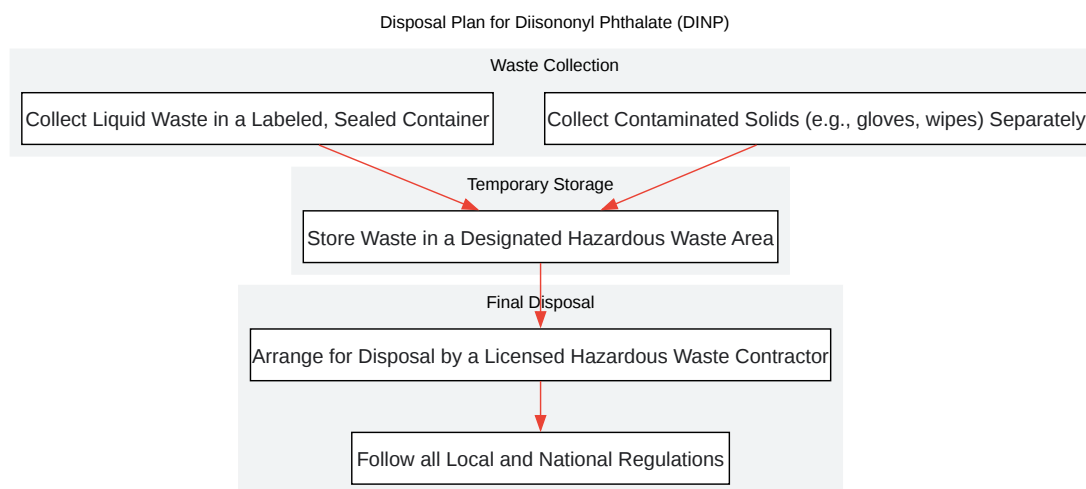
The following diagrams illustrate the standard operational workflows for handling and disposing of DINP in a laboratory setting.

Handling Diisononyl Phthalate (DINP) Workflow



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Caption: Workflow for the safe handling of DINP in a laboratory setting.



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Caption: Step-by-step plan for the proper disposal of DINP waste.

Disposal Plan

Proper disposal of DINP and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
 - Collect all liquid waste containing DINP in a clearly labeled, sealed, and chemically compatible container.^{[8][9]}

- Contaminated solid waste, such as gloves, absorbent materials, and empty containers, should be collected in a separate, labeled container.[9]
- Storage:
 - Store waste containers in a designated, well-ventilated hazardous waste storage area.
- Disposal:
 - Dispose of all DINP waste through a licensed hazardous waste disposal service.[11][12]
 - Do not dispose of DINP down the drain or in general waste.[9][10]
 - Follow all local, state, and federal regulations for hazardous waste disposal.[10]

By adhering to these guidelines, researchers and laboratory professionals can significantly mitigate the risks associated with handling Diisononyl phthalate, ensuring a safer working environment.

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- To cite this document: BenchChem. [Essential Safety and Handling Guide for Diisononyl Phthalate (DINP)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15178542#personal-protective-equipment-for-handling-einecs-288-357-0]

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